

Application Notes and Protocols for IXA6 Administration in In Vivo Mouse Models

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Compound of Interest

Compound Name: IXA6

Cat. No.: B15604256

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Introduction

IXA6 is a novel small molecule activator of the Inositol-Requiring Enzyme 1 (IRE1)/X-Box Binding Protein 1 (XBP1s) signaling pathway, a critical arm of the unfolded protein response (UPR). Selective activation of this pathway is a promising therapeutic strategy for diseases associated with endoplasmic reticulum (ER) stress by promoting ER proteostasis. **IXA6** induces the endoribonuclease activity of IRE1, leading to the unconventional splicing of XBP1 mRNA to its active form, XBP1s. XBP1s is a potent transcription factor that upregulates a suite of genes aimed at restoring ER function. These application notes provide a detailed protocol for the in vivo administration of **IXA6** in mouse models, based on available data for **IXA6** and its close analogs.

Quantitative Data Summary

While specific in vivo quantitative data for **IXA6** is limited in publicly available literature, data from its analog, IXA4, and a related IRE1 α modulator, KIRA6, provide valuable insights into expected parameters. The following tables summarize this information to guide experimental design.

Table 1: In Vivo Administration and Pharmacokinetic Parameters of Related IRE1 Modulators in Mice

Compound	Dosage	Administration Route	Mouse Strain	Key Pharmacokinetic Parameters	Reference
IXA4 (analog)	50 mg/kg daily	Not specified (likely IP or oral)	Diet-Induced Obese (DIO) C57BL/6N	Not specified	
KIRA6	10 mg/kg	Intraperitoneal (IP)	BALB/c	Plasma C _{max} : 3.3 μM, t _{1/2} : 3.90 h, AUC _{0-24h} : 14.3 μM·h	
KIRA6	5 mg/kg	Intraperitoneal (IP)	Ins2+/Akita	Administered for up to 37 days	

Table 2: Reported In Vivo Efficacy of the **IXA6** Analog, IXA4

Parameter	Model	Treatment	Outcome	Reference
Fasting Blood Glucose	Diet-Induced Obese (DIO) Mice	50 mg/kg/day IXA4	Significant reduction	
Plasma Insulin	Diet-Induced Obese (DIO) Mice	50 mg/kg/day IXA4	Significant reduction	
Glucose Homeostasis	Diet-Induced Obese (DIO) Mice	50 mg/kg/day IXA4	Improved glucose tolerance	
Hepatic Steatosis	Diet-Induced Obese (DIO) Mice	50 mg/kg/day IXA4	Reduction	

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